Application Note: In Vivo Dosing Regimen for TAS05567 in Rodent Models

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Compound of Interest

Compound Name:	*TAS05567*
CAS No.:	*1429038-15-2*
Cat. No.:	*B611156*

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Executive Summary & Mechanism of Action

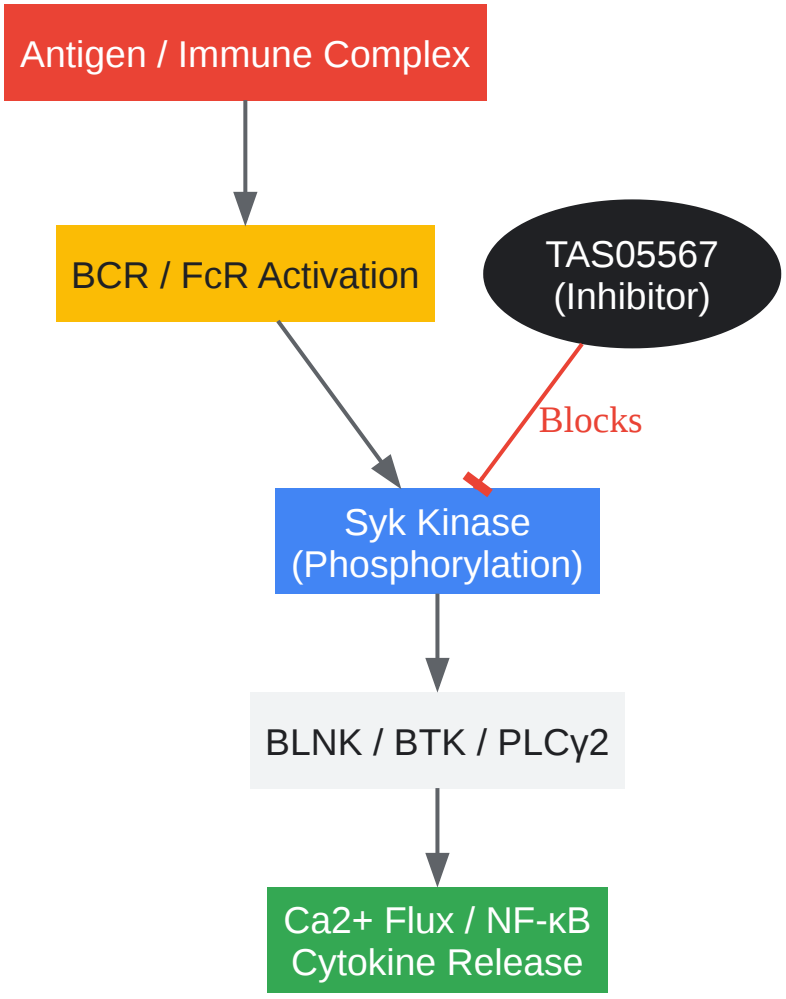
TAS05567 is a highly selective, orally available inhibitor of Spleen Tyrosine Kinase (Syk). Syk is a central hub in the signaling pathways of immunoreceptors, including B-cell receptors (BCR) and Fc receptors (FcR). By inhibiting Syk, **TAS05567** blocks the downstream propagation of inflammatory signals, making it a potent candidate for treating antibody-mediated autoimmune diseases such as Rheumatoid Arthritis (RA) and Immune Thrombocytopenia (ITP).

Mechanism of Action (MOA)

TAS05567 functions by competitively binding to the ATP-binding pocket of Syk. This prevents the phosphorylation of downstream substrates like BLNK and PLC

2, effectively silencing the inflammatory cascade.

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Figure 1: Mechanism of Action.[1] **TAS05567** intercepts the signaling cascade at the Syk node, preventing downstream activation of inflammatory mediators.[2]

Formulation & Preparation Protocol

Accurate formulation is critical for ensuring consistent bioavailability. **TAS05567** is a small molecule with specific solubility characteristics requiring a suspension vehicle for oral gavage.

Reagents Required[1][3][4][5]

- Active Pharmaceutical Ingredient (API): **TAS05567** (Store at -20°C, protected from light).
- Vehicle: 0.5% Methylcellulose (MC) (400 cP) in distilled water.

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- Equipment: Mortar and pestle, vortex mixer, sonicator.

Step-by-Step Formulation (Example: 3 mg/kg for 10 Rats)

Target Concentration: 0.6 mg/mL (assuming 200g rat, 5 mL/kg dosing volume).

- Weighing: Accurately weigh 6.0 mg of **TAS05567** powder.
- Levigation: Transfer powder to a mortar. Add a small volume (approx. 0.5 mL) of 0.5% MC vehicle. Triturate thoroughly with the pestle to break up aggregates and form a smooth paste.
- Dilution: Gradually add the remaining vehicle (up to 10 mL total volume) while continuing to mix.
- Homogenization: Transfer the suspension to a glass vial. Vortex for 1 minute.
- Sonication: Sonicate the suspension for 10–15 minutes in a water bath to ensure uniform dispersion.
- Storage: Prepare fresh daily (QD). If stability data permits, store at 4°C for up to 3 days, but re-suspend thoroughly before use.

Critical Checkpoint: The final formulation should be a uniform, white-to-off-white suspension without visible clumps.

Pharmacokinetics & Dosing Regimen

The dosing frequency is dictated by the pharmacokinetic (PK) half-life (

) of the compound in rodents. **TAS05567** exhibits a profile supporting once-daily (QD) oral dosing in efficacy models.

Recommended Dosing Parameters

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Parameter	Mouse (C57BL/6 or DBA/1)	Rat (Lewis or Wistar)
Route	Oral Gavage (PO)	Oral Gavage (PO)
Vehicle	0.5% Methylcellulose	0.5% Methylcellulose
Dose Volume	10 mL/kg	5 mL/kg
Effective Dose Range	1 – 30 mg/kg	1 – 10 mg/kg
Frequency	Once Daily (QD)	Once Daily (QD)
(approx)	0.5 – 1.0 hr	1.0 – 2.0 hr
Bioavailability ( )	Moderate to High	Moderate to High

Expert Insight: In the Collagen-Induced Arthritis (CIA) model, a dose of 3 mg/kg PO QD in rats often yields significant inhibition of paw swelling, while 10 mg/kg approaches maximal efficacy [1]. In mouse ITP models, doses up to 30 mg/kg may be utilized to acutely reverse platelet consumption.

Efficacy Model Protocols

Model A: Collagen-Induced Arthritis (CIA) in Rats

This model mimics the chronic inflammation and bone erosion seen in human RA.

Experimental Workflow:



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Figure 2: CIA Experimental Timeline. Treatment typically begins therapeutically (after disease onset) to mimic clinical intervention.

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Protocol Steps:

- Induction: Immunize female Lewis rats with Bovine Type II Collagen emulsified in Incomplete Freund's Adjuvant (IFA).
- Booster: Administer a booster injection on Day 7.
- Enrollment: Monitor rats daily for paw swelling. Once the mean arthritis score reaches 1–2 (typically Day 12–14), randomize animals into groups (n=8–10/group) to ensure equal baseline severity.
- Dosing: Administer **TAS05567** (1, 3, or 10 mg/kg) or Vehicle (0.5% MC) PO QD for 14 days.
- Readouts:
  - Clinical Score: 0–4 scale per paw (Max score 16).
  - Paw Volume: Measure using a plethysmometer.
  - Histology: Ankle joints (H&E stain) for pannus formation and bone erosion.

Model B: Immune Thrombocytopenia (ITP) in Mice

This model tests the ability of **TAS05567** to prevent antibody-mediated platelet destruction.[3]

Protocol Steps:

- Baseline: Measure baseline platelet counts in BALB/c mice.
- Pre-treatment: Administer **TAS05567** (10, 30 mg/kg) or Vehicle PO.
- Induction: 1–2 hours post-dose, inject anti-platelet antibody (e.g., MWReg30) intravenously.
- Readout: Measure platelet counts at 2, 4, 6, and 24 hours post-induction.
- Success Criteria: **TAS05567** treated groups should maintain significantly higher platelet counts compared to vehicle controls (preventing the nadir).

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Safety & Toxicology Monitoring

While **TAS05567** is selective, Syk inhibition can impact innate immunity.[3]

- Body Weight: Weigh animals daily. A loss of >15% requires euthanasia.
- Infection Risk: Syk inhibition can reduce neutrophil function.[4] Monitor for signs of opportunistic infection, especially in long-term (28+ day) studies.
- Gastrointestinal: Observe for loose stools, which can occur with oral kinase inhibitors.

References

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